

# Structure of cyclohexyl 4-nitrophenyl carbonate active ester

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## Compound of Interest

|                |                                         |
|----------------|-----------------------------------------|
| Compound Name: | Cyclohexyl (4-nitrophenyl)<br>Carbonate |
| CAS No.:       | 176787-42-1                             |
| Cat. No.:      | B2792598                                |

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## Technical Monograph: Cyclohexyl 4-Nitrophenyl Carbonate

### Executive Summary

Cyclohexyl 4-nitrophenyl carbonate (CAS: 176787-42-1) is a mixed carbonate ester serving as a highly specific "active ester" reagent. Unlike unstable chloroformates, this crystalline solid offers a balance of shelf-stability and chemoselective reactivity. It is primarily utilized to introduce the Cyclohexyloxycarbonyl (Hoc) protecting group to amines or to synthesize carbamate-linked prodrugs and non-isocyanate polyurethanes (NIPUs).

This guide details the structural logic, synthesis, and mechanistic applications of this reagent, designed for researchers requiring precise acylation vectors.

### Structural Anatomy & Reactivity Profile

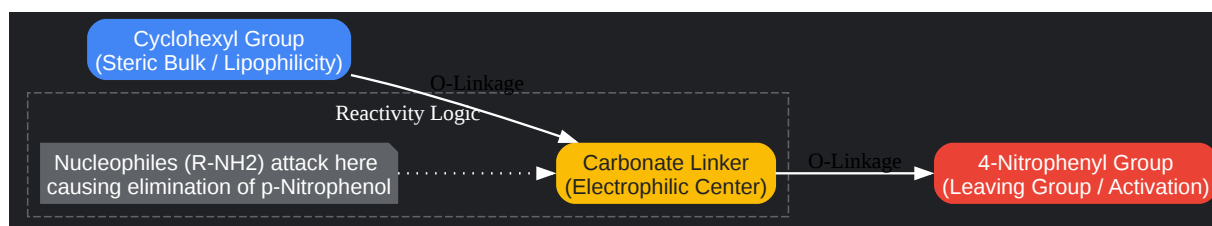
The molecule is a "mixed" carbonate, bridging a sterically bulky cyclohexyl group and an electron-deficient 4-nitrophenyl moiety. Its utility stems from the electronic disparity between the two oxygen substituents.

## The Active Ester Concept

In standard carbonates (e.g., diethyl carbonate), the carbonyl carbon is relatively inert to mild nucleophiles. However, the 4-nitrophenyl group acts as an electron-withdrawing "activator," lowering the pKa of the leaving group (p-nitrophenol, pKa ~7.1) compared to an alkoxide (pKa ~16). This renders the central carbonyl highly susceptible to nucleophilic attack by amines, while remaining relatively stable to moisture.

## Structural Visualization

The following diagram illustrates the electrophilic core and the leaving group dynamics.



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Figure 1: Structural decomposition of Cyclohexyl 4-nitrophenyl carbonate showing the reactive vector.

## Synthesis Protocol

While commercially available, high-purity applications often require in situ preparation or fresh recrystallization. The synthesis exploits the differential reactivity of 4-nitrophenyl chloroformate.

## Reagents & Stoichiometry

| Component                      | Role            | Equiv.    | Notes                                                     |
|--------------------------------|-----------------|-----------|-----------------------------------------------------------|
| Cyclohexanol                   | Nucleophile     | 1.0       | Must be dry. <sup>[1]</sup>                               |
| 4-Nitrophenyl<br>Chloroformate | Electrophile    | 1.1 - 1.2 | Moisture sensitive;<br>handle in fume hood.               |
| Pyridine (or TEA)              | Base / Catalyst | 1.5       | Scavenges HCl;<br>Pyridine is preferred<br>for acylation. |
| DCM<br>(Dichloromethane)       | Solvent         | -         | Anhydrous; 0.2 M<br>concentration.                        |

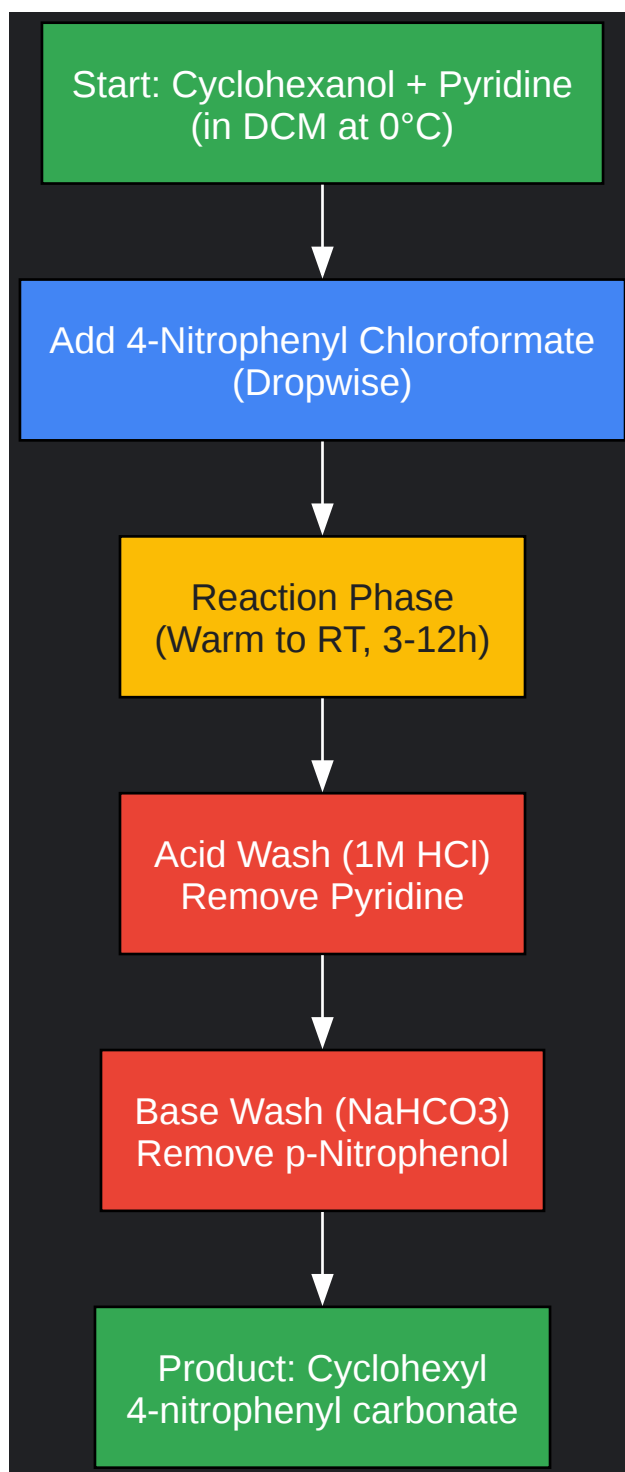
## Step-by-Step Methodology

This protocol ensures maximum yield and minimizes hydrolysis byproducts.

- Preparation: Flame-dry a round-bottom flask and purge with  
or Argon.
- Solvation: Dissolve Cyclohexanol (1.0 eq) and Pyridine (1.5 eq) in anhydrous DCM. Cool to 0°C (ice bath).
- Addition: Dissolve 4-Nitrophenyl chloroformate (1.1 eq) in a minimal amount of DCM. Add this solution dropwise to the reaction flask over 20 minutes.
  - Critical Control: Exotherm management is vital to prevent symmetric carbonate formation.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 3–12 hours.
  - Monitoring: TLC (Hexane:EtOAc 4:1). Look for the disappearance of cyclohexanol.
- Workup:
  - Dilute with DCM.<sup>[2]</sup>
  - Wash with 1M HCl (to remove pyridine).

- Wash with Sat.  
  
(to remove p-nitrophenol and unreacted acid).
- Wash with Brine, dry over  
  
, and concentrate in vacuo.
- Purification: Recrystallize from hot Ethanol or Hexane/EtOAc mixture to obtain white/off-white crystals.

## Synthesis Workflow Diagram



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Figure 2: Operational workflow for the synthesis of the active ester.[3]

## Mechanistic Insight: Aminolysis

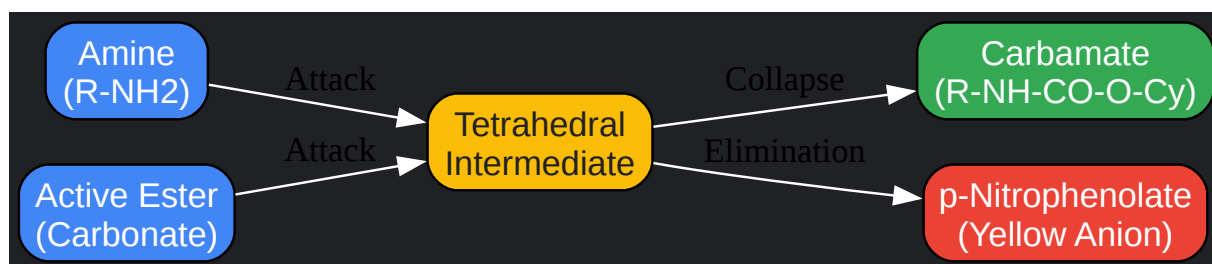
The primary application of this reagent is the formation of carbamates (urethanes). The reaction proceeds via a BAc2 mechanism (Base-catalyzed Acyl cleavage, bimolecular).

## Reaction Pathway[3]

- Nucleophilic Attack: The amine lone pair attacks the carbonyl carbon.
- Tetrahedral Intermediate: A zwitterionic intermediate forms.
- Collapse: The intermediate collapses, reforming the carbonyl double bond.
- Elimination: The bond to the p-nitrophenyl oxygen breaks, expelling the stable p-nitrophenolate anion.

Self-Validating Feature: The reaction generates p-nitrophenolate, which is intensely yellow in basic solution (

nm). This allows for spectrophotometric monitoring of the reaction progress without taking aliquots for TLC.



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Figure 3: Mechanistic pathway of aminolysis showing the release of the chromogenic leaving group.

## Comparative Analysis & Applications

### Why use this Reagent?

Compared to other acylating agents, Cyclohexyl 4-nitrophenyl carbonate offers distinct advantages in drug development:

| Feature     | Chloroformates (R-OCOCI) | Active Carbonates (R-OCO-ONp) | Benefit                                          |
|-------------|--------------------------|-------------------------------|--------------------------------------------------|
| Stability   | Low (Moisture sensitive) | High (Crystalline solid)      | Easier storage and handling.                     |
| Selectivity | Low (Aggressive)         | High (Tunable)                | Discriminating between primary/secondary amines. |
| Byproducts  | HCl (Acidic)             | p-Nitrophenol (Weakly acidic) | Milder conditions for acid-sensitive substrates. |
| Monitoring  | Difficult                | Colorimetric                  | Visual confirmation of reaction endpoint.        |

## Key Applications

- **Hoc-Protection:** Introduction of the Cyclohexyloxycarbonyl group, which is cleaved by HF or strong acid, orthogonal to Boc/Fmoc in specific peptide synthesis scenarios.
- **Prodrug Synthesis:** Creating carbamate-linked prodrugs where the cyclohexyl group increases lipophilicity to improve membrane permeability.
- **Polymer Chemistry:** Synthesis of Polyhydroxyurethanes (PHUs) via non-isocyanate routes, reacting bis-carbonates with diamines.[\[4\]](#)

## Characterization Data

To validate the synthesis of Cyclohexyl 4-nitrophenyl carbonate, compare experimental data against these standard values.

| Method               | Signal / Characteristic | Assignment                            |
|----------------------|-------------------------|---------------------------------------|
| 1H NMR ( )           | 8.28 (d, 2H)            | Aromatic (ortho to )                  |
| 7.38 (d, 2H)         | Aromatic (meta to )     |                                       |
| 4.60 - 4.75 (m, 1H)  | Cyclohexyl (CH-O)       |                                       |
| 1.20 - 2.00 (m, 10H) | Cyclohexyl ( )          |                                       |
| IR (ATR)             | 1760 - 1765             | C=O Stretch (Mixed Carbonate)         |
| 1525, 1345           | Stretch                 |                                       |
| Melting Point        | 50 - 55 °C              | (Varies slightly by purity/polymorph) |

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